

Early Research on Peruvoside and its Cardiac Effects: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Peruvoside*

Cat. No.: *B190475*

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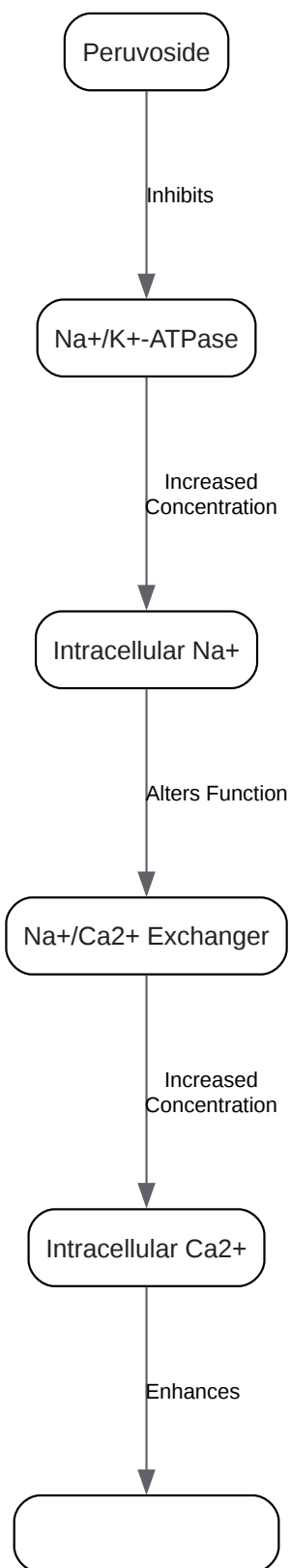
For Researchers, Scientists, and Drug Development Professionals

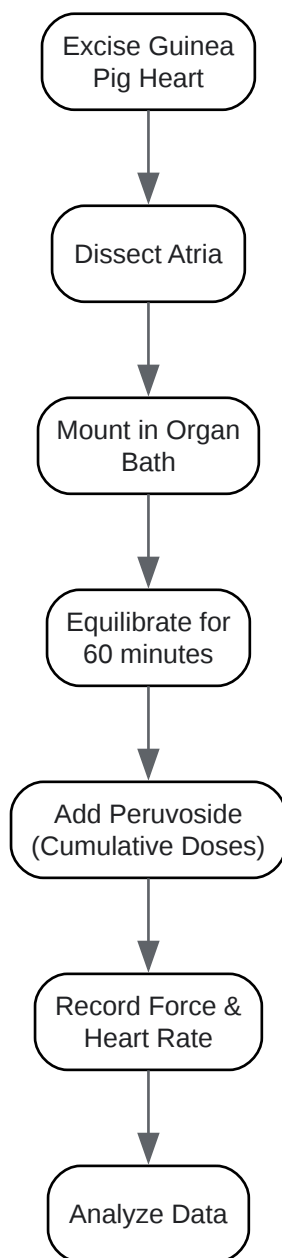
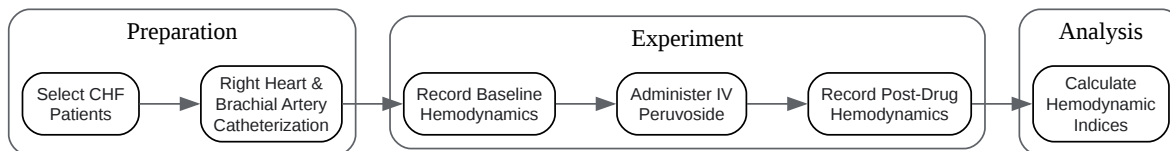
Introduction

Peruvoside, a cardiac glycoside derived from the seeds of the *Thevetia neriifolia* plant, was the subject of significant research in the mid-20th century for its potential therapeutic applications in congestive heart failure. Like other cardiac glycosides, its primary mechanism of action involves the inhibition of the Na⁺/K⁺-ATPase enzyme in cardiomyocytes, leading to a cascade of events that ultimately enhances cardiac contractility. This technical guide provides an in-depth overview of the early research on **Peruvoside**, focusing on its cardiac effects, with detailed quantitative data, experimental protocols, and visualizations of key pathways.

Core Mechanism of Action

The positive inotropic (contractility-enhancing) and negative chronotropic (heart rate-reducing) effects of **Peruvoside** stem from its interaction with the Na⁺/K⁺-ATPase pump on the cardiac muscle cell membrane.^[1] Inhibition of this pump leads to an increase in intracellular sodium concentration. This, in turn, alters the function of the Na⁺/Ca²⁺ exchanger, resulting in an increase in intracellular calcium levels.^[1] The elevated cytosolic calcium enhances the contractility of the cardiac muscle.





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References

- 1. Peruvoside, a Cardiac Glycoside, Induces Primitive Myeloid Leukemia Cell Death - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Early Research on Peruvoside and its Cardiac Effects: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190475#early-research-on-peruvoside-and-its-cardiac-effects]

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